

Solubility Profile of Octrizole in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Octrizole

Cat. No.: B050588

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Introduction

Octrizole, chemically known as 2-(2H-benzotriazol-2-yl)-4-(1,1,3,3-tetramethylbutyl)phenol, is a high-performance ultraviolet (UV) absorber widely utilized in various industries to protect materials from the degrading effects of UV radiation. Its efficacy is intrinsically linked to its solubility and compatibility with the host matrix, be it a polymer, coating, or cosmetic formulation. This technical guide provides an in-depth overview of the solubility of **octrizole** in a range of common organic solvents, presents a standardized experimental protocol for solubility determination, and offers a visual workflow for solvent selection.

Core Physical and Chemical Properties of Octrizole

Before delving into its solubility, it is pertinent to understand the fundamental properties of **octrizole** that influence its behavior in different solvent environments.

Property	Value
Synonyms	Tinuvin 329, Cyasorb UV 5411, 2-(2'-hydroxy-5'-tert-octylphenyl)benzotriazole
CAS Number	3147-75-9
Molecular Formula	C ₂₀ H ₂₅ N ₃ O
Molecular Weight	323.43 g/mol
Appearance	White to slightly yellow powder
Melting Point	103 - 108 °C

Quantitative Solubility Data

The solubility of **octrizole** was determined at 20°C and is presented below. This data is crucial for formulators when selecting an appropriate solvent to achieve a desired concentration and ensure stability. The data has been compiled from technical data sheets from various chemical suppliers.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Solvent	CAS Number	Solubility (g/100g of solution) at 20°C
Chloroform	67-66-3	37
Benzene	71-43-2	32
Cyclohexane	110-82-7	15
Ethyl Acetate	141-78-6	15
Acetone	67-64-1	9
n-Hexane	110-54-3	6
Methanol	67-56-1	0.6
Water	7732-18-5	< 0.01

Experimental Protocol for Solubility Determination

The following is a generalized, yet detailed, experimental protocol for determining the solubility of a crystalline organic compound like **octrizole** in an organic solvent. This method is based on the widely accepted "shake-flask" or equilibrium solubility method.

Objective: To determine the saturation solubility of **octrizole** in a given organic solvent at a specific temperature.

Materials:

- **Octrizole** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (accurate to ± 0.1 mg)
- Vials with screw caps and PTFE septa
- Constant temperature orbital shaker or water bath
- Syringe filters (0.45 μm , solvent-compatible)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer

Procedure:

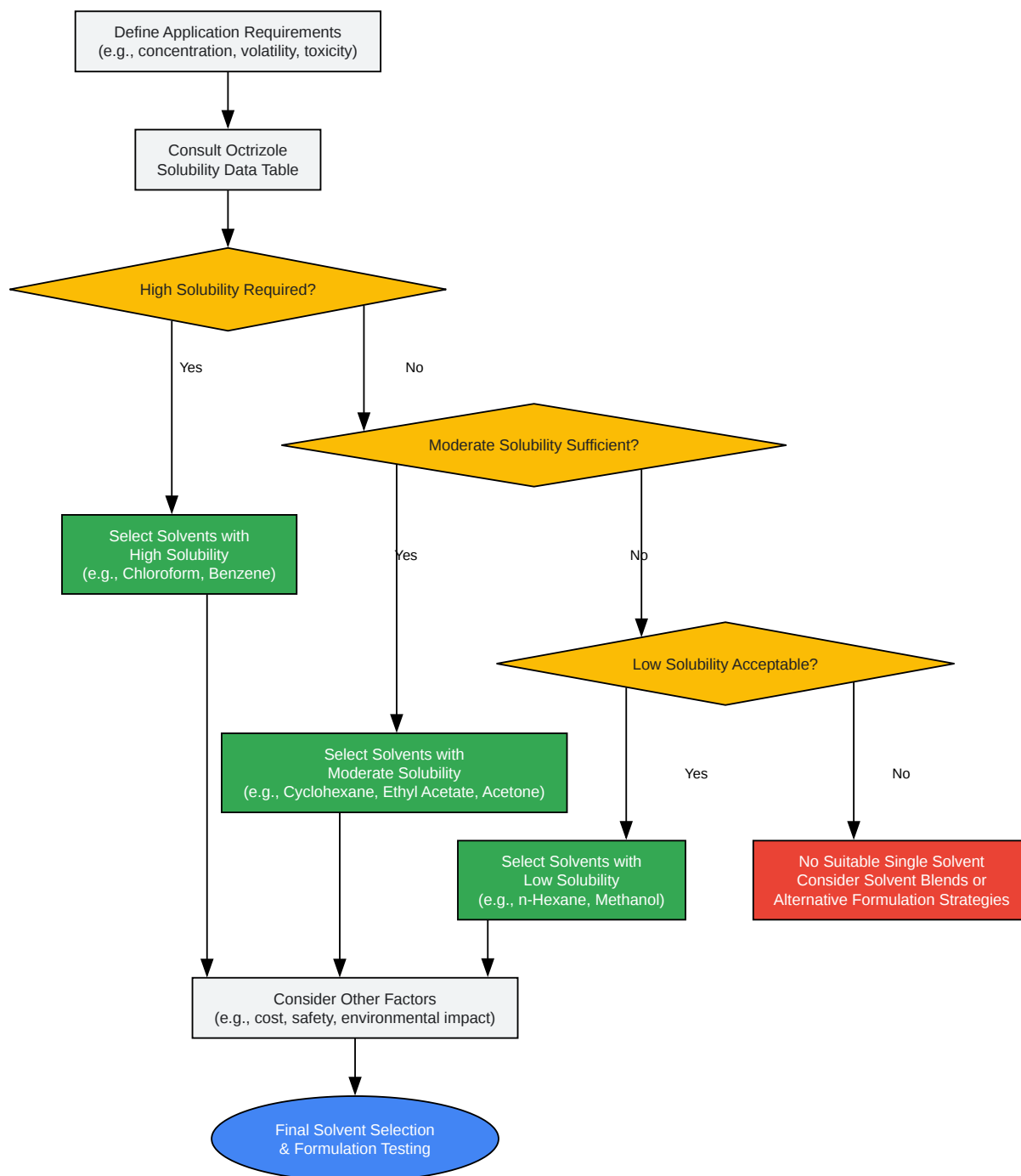
- Preparation of Supersaturated Solutions:
 - Add an excess amount of **octrizole** to a series of vials. The exact amount should be more than what is expected to dissolve.
 - Accurately pipette a known volume of the selected organic solvent into each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:

- Place the vials in a constant temperature orbital shaker or water bath set to the desired temperature (e.g., 20°C).
- Agitate the vials for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. The time required for equilibration should be determined empirically by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
 - Once equilibrium is achieved, allow the vials to stand undisturbed at the constant temperature for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed/pre-cooled syringe (to the experimental temperature) to avoid precipitation.
 - Immediately filter the withdrawn sample through a 0.45 µm syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved microcrystals.
 - Dilute the filtered sample to a known volume with the same organic solvent.
- Analysis:
 - Analyze the concentration of **octrizole** in the diluted sample using a validated analytical method, such as HPLC-UV or UV-Vis spectrophotometry.
 - Prepare a calibration curve using standard solutions of **octrizole** of known concentrations in the same solvent.
 - Calculate the concentration of **octrizole** in the original saturated solution by back-calculation, accounting for the dilution factor.
- Data Reporting:
 - Express the solubility in appropriate units, such as g/100g of solvent, g/100mL of solvent, or mol/L.

- Repeat the experiment at least in triplicate to ensure the reproducibility of the results and report the average solubility with the standard deviation.

Visualization of Solvent Selection Workflow

The following diagram illustrates a logical workflow for selecting an appropriate solvent for **octrizole** based on its solubility and the intended application.



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Caption: Workflow for **Octrizole** Solvent Selection.

This guide provides essential technical information on the solubility of **octrizole** in common organic solvents for professionals in research and development. The provided data and protocols are intended to facilitate informed decision-making in formulation development and material science applications.

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